

5-Isothiocyanato-2-methylbenzofuran: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Isothiocyanato-2-methylbenzofuran

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological activities of the novel compound **5-isothiocyanato-2-methylbenzofuran**. Due to the limited direct research on this specific molecule, this document compiles and extrapolates information from the well-characterized 2-methylbenzofuran core and the versatile isothiocyanate functional group. This guide is intended to serve as a foundational resource for researchers interested in the synthesis, characterization, and evaluation of this and related compounds for potential therapeutic applications.

Chemical Structure and Properties

5-Isothiocyanato-2-methylbenzofuran consists of a 2-methylbenzofuran scaffold with an isothiocyanate group (-N=C=S) attached at the 5-position of the benzene ring.

Table 1: Physicochemical Properties of 2-Methylbenzofuran (Core Structure)

Property	Value	Reference
Molecular Formula	C ₉ H ₈ O	[1]
Molecular Weight	132.16 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	197-198 °C	[1]
Density	1.057 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.560	[1]
Solubility	Insoluble in water; Soluble in ethanol	[1]

The isothiocyanate group is a reactive electrophile, known to readily react with nucleophiles such as amines and thiols. This reactivity is central to the biological activity of many isothiocyanate-containing compounds.

Synthesis and Experimental Protocols

A plausible synthetic route to **5-isothiocyanato-2-methylbenzofuran** involves a two-step process starting from 2-methylbenzofuran: nitration followed by reduction to the amine, and subsequent conversion to the isothiocyanate.

Synthesis of 5-Amino-2-methylbenzofuran (Precursor)

The synthesis of the key precursor, 5-amino-2-methylbenzofuran, can be achieved through the nitration of 2-methylbenzofuran to yield 5-nitro-2-methylbenzofuran, followed by the reduction of the nitro group.

Experimental Protocol: Synthesis of 5-Nitro-2-methylbenzofuran

This protocol is adapted from general nitration procedures for aromatic compounds.

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-methylbenzofuran in a suitable solvent such as acetic anhydride or a mixture of acetic acid and sulfuric acid.

- Nitration: Cool the solution in an ice bath to 0-5 °C. Slowly add a nitrating mixture (e.g., a mixture of nitric acid and sulfuric acid) dropwise while maintaining the temperature below 10 °C.
- Reaction Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, pour the reaction mixture onto crushed ice and stir until the ice has melted.
- Extraction: Extract the product with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
- Purification: Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Experimental Protocol: Reduction of 5-Nitro-2-methylbenzofuran to 5-Amino-2-methylbenzofuran

This protocol is based on standard methods for the reduction of aromatic nitro compounds.[\[2\]](#)

- Reaction Setup: In a round-bottom flask, dissolve 5-nitro-2-methylbenzofuran in a suitable solvent such as ethanol or ethyl acetate.
- Reduction: Add a reducing agent, such as tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) in the presence of concentrated hydrochloric acid, or perform catalytic hydrogenation using a catalyst like palladium on carbon (Pd/C) under a hydrogen atmosphere.[\[2\]](#)
- Reaction Monitoring: Monitor the reaction by TLC until the starting material is consumed.
- Work-up (for SnCl_2 reduction): After completion, neutralize the reaction mixture with a base (e.g., sodium bicarbonate or sodium hydroxide solution) until the pH is basic.
- Extraction: Extract the product with an organic solvent.
- Purification: Wash the organic layer, dry, and concentrate. The crude amine can be purified by column chromatography.

Synthesis of 5-Isothiocyanato-2-methylbenzofuran

The conversion of the primary amine, 5-amino-2-methylbenzofuran, to the isothiocyanate can be achieved using several established methods. A common and effective method involves the use of thiophosgene or its equivalents.

Experimental Protocol: Conversion of 5-Amino-2-methylbenzofuran to Isothiocyanate

This protocol is a general procedure for the synthesis of aryl isothiocyanates from primary aryl amines.

- **Reaction Setup:** In a well-ventilated fume hood, dissolve 5-amino-2-methylbenzofuran in a suitable solvent like dichloromethane or chloroform. Add a base, such as triethylamine or calcium carbonate, to the solution.
- **Thiophosgene Addition:** Cool the mixture in an ice bath and slowly add a solution of thiophosgene (CSCl_2) in the same solvent.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor its progress by TLC.
- **Work-up:** Once the reaction is complete, filter the reaction mixture to remove any solids.
- **Purification:** Wash the filtrate with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude isothiocyanate can be purified by column chromatography to yield the final product.

Logical Workflow for Synthesis



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Caption: Synthetic pathway for **5-isothiocyanato-2-methylbenzofuran**.

Potential Biological Activity and Signaling Pathways

While no direct biological data exists for **5-isothiocyanato-2-methylbenzofuran**, the activities of its constituent moieties suggest significant potential, particularly in the area of oncology.

Anticancer and Cytotoxic Effects

Benzofuran derivatives are known to possess a wide range of pharmacological properties, including anticancer, antimicrobial, and anti-inflammatory activities.[\[3\]](#)[\[4\]](#) Several studies have reported the cytotoxic effects of substituted benzofurans against various cancer cell lines.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Isothiocyanates, found in cruciferous vegetables, are well-documented for their cancer chemopreventive properties.[\[10\]](#) They are known to induce apoptosis (programmed cell death) and inhibit cell proliferation in various cancer models.[\[10\]](#) The electrophilic carbon of the isothiocyanate group can react with cellular nucleophiles, including sulfhydryl groups of proteins, leading to the modulation of key cellular processes.

Table 2: Cytotoxicity of Selected Benzofuran Derivatives

Compound	Cancer Cell Line	IC ₅₀ (μM)	Reference
3-Acyl-5-hydroxybenzofuran derivative	MCF-7 (Breast)	43.08	[3]
Benzofuran-based oxadiazole conjugate (14c)	HCT116 (Colon)	3.27	[5]
Benzofuran-based carboxylic acid (44b)	MDA-MB-231 (Breast)	2.52	[5]
3-Amidobenzofuran derivative (28g)	MDA-MB-231 (Breast)	3.01	[5]
Benzofuran-2-carboxamide derivative (50g)	A549 (Lung)	0.57	[5]
Brominated 2-acetyl-3-methyl benzofuran (7)	A549 (Lung)	6.3	[6]
Brominated 2-acetyl-3-methyl benzofuran (8)	K562 (Leukemia)	2.59	[6]
Benzofuran-substituted chalcone (Compound 4)	MDA-MB-231 (Breast)	2.12	[8]
Benzofuran-substituted chalcone (Compound 4)	A549 (Lung)	2.21	[8]
Amiloride-benzofuran derivative (Compound 5)	-	0.43 (Ki)	[9]
Benzene-sulfonamide-based benzofuran	A549 (Lung)	0.12	[9]

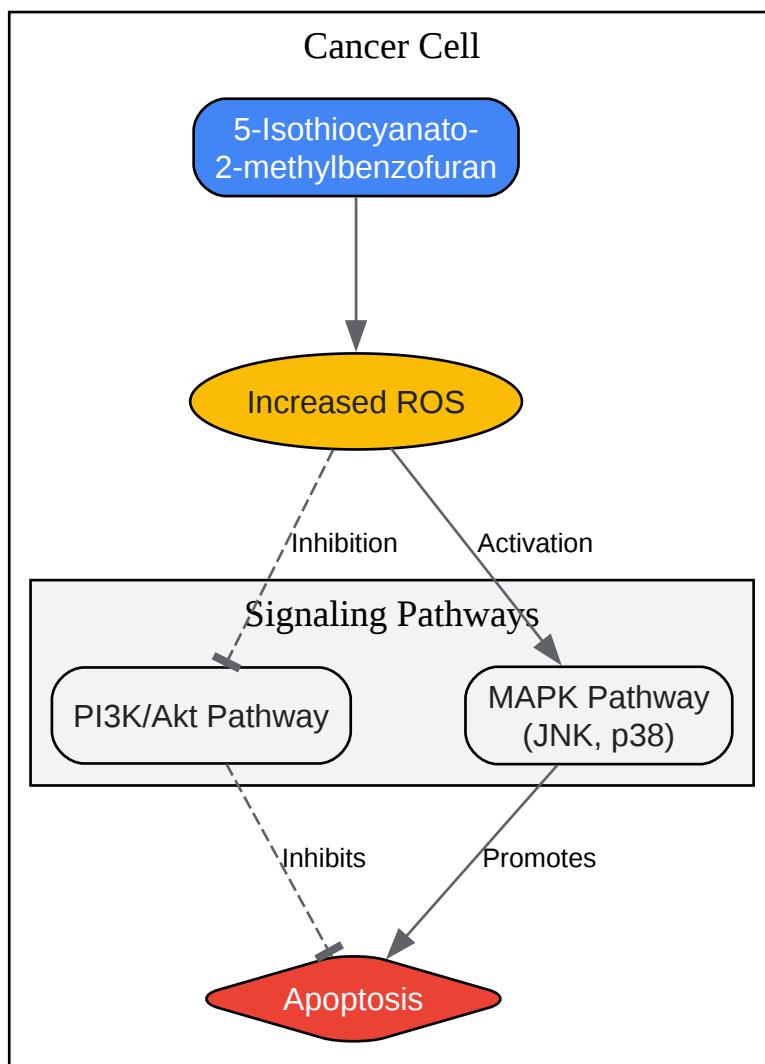
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Hypothesized Mechanism of Action and Signaling Pathway

Isothiocyanates are known to exert their anticancer effects through various mechanisms, including the induction of oxidative stress via the generation of reactive oxygen species (ROS), which can trigger apoptosis.[10] They have also been shown to modulate key signaling pathways involved in cell survival and proliferation, such as the Mitogen-Activated Protein Kinase (MAPK) and the Phosphatidylinositol 3-Kinase (PI3K)/Akt pathways.[10]

The combination of the benzofuran scaffold, which has intrinsic biological activity, with the reactive isothiocyanate group in **5-isothiocyanato-2-methylbenzofuran** could lead to a synergistic or enhanced cytotoxic effect on cancer cells. A plausible mechanism of action involves the induction of ROS, leading to the activation of pro-apoptotic signaling cascades.

Hypothesized Signaling Pathway for Anticancer Activity



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Caption: Hypothesized signaling pathway for apoptosis induction.

Conclusion and Future Directions

5-Isothiocyanato-2-methylbenzofuran represents a promising, yet underexplored, chemical entity with significant potential for drug discovery, particularly in the field of oncology. The combination of the biologically active benzofuran core with the potent isothiocyanate functional group suggests that this compound may exhibit strong cytotoxic and pro-apoptotic effects against cancer cells.

Future research should focus on the following areas:

- Synthesis and Characterization: Development and optimization of a reliable synthetic route for **5-isothiocyanato-2-methylbenzofuran** and its analogs, followed by comprehensive structural and physicochemical characterization.
- In Vitro Biological Evaluation: Screening of the compound against a panel of cancer cell lines to determine its cytotoxic and antiproliferative activity, including the determination of IC_{50} values.
- Mechanism of Action Studies: Investigation of the underlying molecular mechanisms, including the role of ROS generation, apoptosis induction, and modulation of key signaling pathways.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of a library of related compounds to establish clear SAR and identify derivatives with improved potency and selectivity.

This technical guide provides a solid foundation for initiating research into this novel and potentially impactful class of compounds. The presented information, compiled from related chemical structures and functional groups, should aid researchers in the design and execution of experiments aimed at unlocking the therapeutic potential of **5-isothiocyanato-2-methylbenzofuran**.

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